

# A Comprehensive Technical Guide to 2-(2-Bromophenyl)-N-cyclopropylacetamide

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## Compound of Interest

*Compound Name:* 2-(2-Bromophenyl)-N-cyclopropylacetamide

*CAS No.:* 1150163-66-8

*Cat. No.:* B1522265

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **2-(2-Bromophenyl)-N-cyclopropylacetamide**, a compound of interest in medicinal chemistry and drug discovery. Authored from the perspective of a Senior Application Scientist, this document synthesizes its chemical identity, synthesis protocols, potential applications, and safety considerations, grounded in established scientific principles and supported by authoritative references.

## Chemical Identity and Nomenclature

The precise identification of a chemical entity is fundamental to scientific discourse. This section delineates the formal nomenclature and alternative identifiers for the topic compound.

### IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **2-(2-bromophenyl)-N-cyclopropylacetamide**. This name is systematically derived from its

structure: an acetamide backbone with a 2-bromophenyl group attached to the second carbon and a cyclopropyl group attached to the nitrogen atom.

## Synonyms

While no widely recognized trivial names for **2-(2-Bromophenyl)-N-cyclopropylacetamide** are currently documented, synonyms for the core structure, 2-(2-bromophenyl)acetamide, include:

- 2-bromophenylacetamide
- Benzeneacetamide, 2-bromo-

## Chemical Structure and Properties

A clear understanding of the molecule's physical and chemical properties is crucial for its handling, formulation, and application.

Table 1: Predicted Physicochemical Properties of **2-(2-Bromophenyl)-N-cyclopropylacetamide**



### FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## Synthesis Methodology

The synthesis of **2-(2-Bromophenyl)-N-cyclopropylacetamide** can be approached through a logical, multi-step process. The following protocol is a robust and validated pathway, starting from commercially available precursors.

## Retrosynthetic Analysis

A retrosynthetic approach reveals a straightforward disconnection at the amide bond, suggesting a reaction between 2-(2-bromophenyl)acetyl chloride and cyclopropylamine. The acyl chloride can be prepared from 2-(2-bromophenyl)acetic acid.



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